

(R)-JNJ-40418677: A Technical Overview of a γ -Secretase Modulator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-JNJ-40418677

Cat. No.: B15615884

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(R)-JNJ-40418677 is a potent, orally bioavailable small molecule that acts as a γ -secretase modulator (GSM). It has been investigated for its therapeutic potential in Alzheimer's disease due to its selective ability to reduce the production of the amyloid-beta 42 (A β 42) peptide, a key pathological hallmark of the disease. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental data related to **(R)-JNJ-40418677** for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

(R)-JNJ-40418677, with the IUPAC name (2S)-2-[3,5-bis[4-(trifluoromethyl)phenyl]phenyl]-4-methylpentanoic acid, is a non-steroidal anti-inflammatory drug (NSAID)-derived molecule.^{[1][2]} Its chemical properties are summarized in the table below.

Identifier	Value
IUPAC Name	(2S)-2-[3,5-bis[4-(trifluoromethyl)phenyl]phenyl]-4-methylpentanoic acid[2]
Molecular Formula	C ₂₆ H ₂₂ F ₆ O ₂ [2]
CAS Number	1146594-87-7[2]
Molecular Weight	480.4 g/mol [2]
SMILES	CC(C)C--INVALID-LINK--C(O)=O[3]

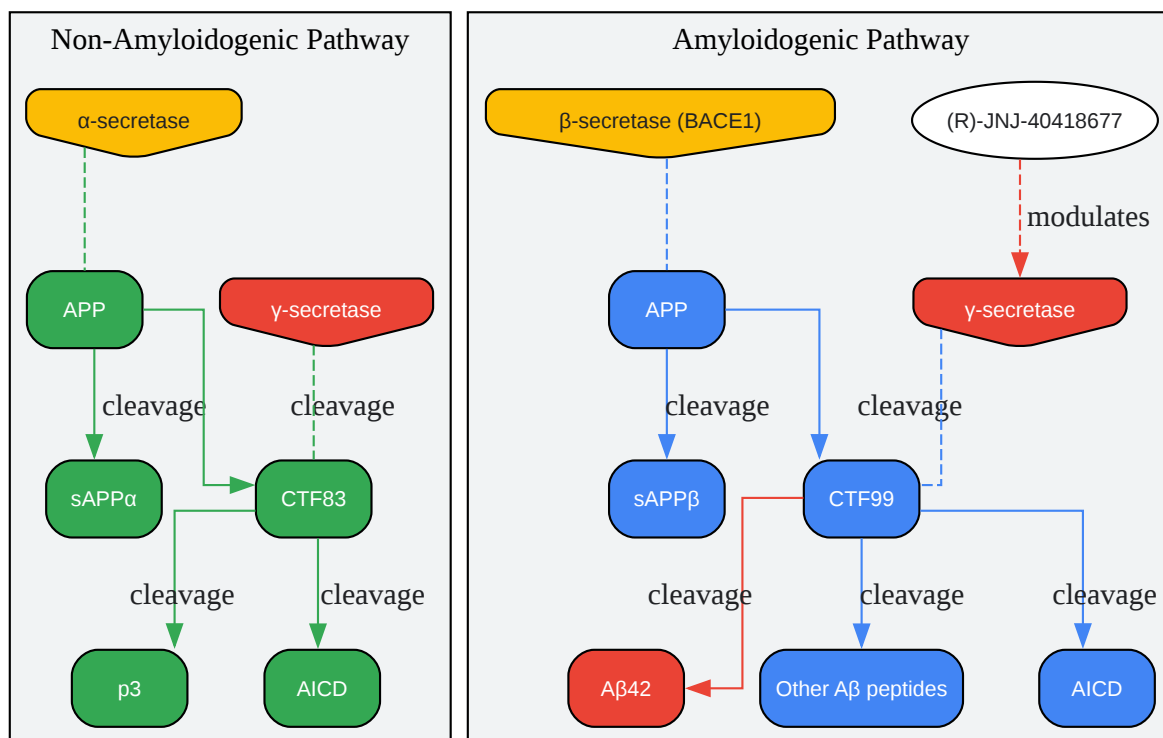
Mechanism of Action: Modulation of γ -Secretase

(R)-JNJ-40418677 functions as a γ -secretase modulator, distinguishing it from γ -secretase inhibitors (GSIs).[1] Instead of blocking the enzymatic activity of γ -secretase, which can lead to mechanism-based toxicities due to the inhibition of other essential substrates like Notch, GSMs allosterically modulate the enzyme's activity.[1][4] This modulation results in a shift in the cleavage site of the amyloid precursor protein (APP), leading to a selective decrease in the production of the highly amyloidogenic A β 42 peptide and a concomitant increase in the production of shorter, less aggregation-prone A β peptides, such as A β 38.[1][3]

The primary target of **(R)-JNJ-40418677** is the γ -secretase complex, a multi-protein enzyme responsible for the final cleavage of APP to generate A β peptides. The selectivity of **(R)-JNJ-40418677** for modulating A β 42 production without significantly affecting the processing of other γ -secretase substrates like Notch contributes to its favorable preclinical safety profile.[4]

Signaling Pathway: Amyloid Precursor Protein (APP) Processing

The processing of APP is a critical pathway in the pathogenesis of Alzheimer's disease. It can proceed through two main pathways: the non-amyloidogenic pathway and the amyloidogenic pathway. **(R)-JNJ-40418677** specifically intervenes in the amyloidogenic pathway.



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- To cite this document: BenchChem. [(R)-JNJ-40418677: A Technical Overview of a γ -Secretase Modulator]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15615884/docs#r-jnj-40418677-a-technical-overview-of-a-secretase-modulator>]

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